

A Technical Guide to the Supramolecular Gelation Properties of Hydroxypropyl-l-gluconamide

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Compound of Interest		
Compound Name:	Gluconamide	
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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

Supramolecular gels are a unique class of soft materials formed by the self-assembly of low-molecular-weight gelators (LMWGs) into three-dimensional networks through non-covalent interactions.[1][2] These interactions, which include hydrogen bonding, π - π stacking, and van der Waals forces, create nano- or micro-scale superstructures that immobilize solvent molecules, resulting in a viscoelastic, solid-like material.[3][4] The dynamic and reversible nature of these non-covalent bonds allows supramolecular gels to be responsive to external stimuli, making them promising candidates for applications in drug delivery, tissue engineering, and materials science.[1][5]

Hydroxypropyl-l-**gluconamide** has been identified as a supramolecular gelator, capable of forming gels in specific organic solvents.[4][6] This compound, a derivative of **gluconamide**, is also a component in commercial hair care solutions, where its tendency to aggregate is thought to contribute to hair strengthening properties.[4][6] This technical guide provides an in-depth overview of the known supramolecular gelation properties of hydroxypropyl-l-**gluconamide**, focusing on quantitative data, experimental methodologies, and the mechanism of self-assembly.

Gelation Ability and Physical Properties



A screening of hydroxypropyl-l-**gluconamide** with 26 different solvents revealed its ability to act as a supramolecular gelator in aniline and benzyl alcohol.[4][6] The formation of a stable gel was observed in aniline at a concentration of 2 wt%, while a partial gel formed in benzyl alcohol at the same concentration.[6] A stable, opaque, white gel in benzyl alcohol could be formed by increasing the concentration to 5 wt%.[7] The resulting aniline gel is translucent with a dark orange appearance.[7]

Quantitative Data: Rheological Properties

The viscoelastic properties of hydroxypropyl-l-**gluconamide** gels, particularly in aniline, have been characterized using oscillatory rheology.[6] Rheological characterization is crucial for understanding the mechanical properties of hydrogels, such as their stiffness and stability.[8][9]

Table 1: Rheological Characteristics of Hydroxypropyl-I-gluconamide - Aniline Gels

Parameter	Condition	Observation	Source
Storage Modulus (G') vs. Loss Modulus (G")	Constant oscillatory stress of 10 Pa	G' is at least one order of magnitude higher than G" for all tested gel concentrations.	[4][6]
Frequency Dependence	Oscillatory frequency sweep at 10 Pa	G' and G" remain constant with changing frequency.	[4][6]
Concentration Effect	Comparison across different wt%	Gel strength is highest around 1.5–2 wt%, as indicated by higher G' and G" values.	[4][6]

| Gel Strength vs. Stress | Oscillatory stress sweep at 10 rad/s | Gel strength increases with concentration, plateauing at 1.5–2 wt%. |[4] |

The dominance of the storage modulus (G') over the loss modulus (G") confirms the formation of a true viscoelastic solid network.[4][6]

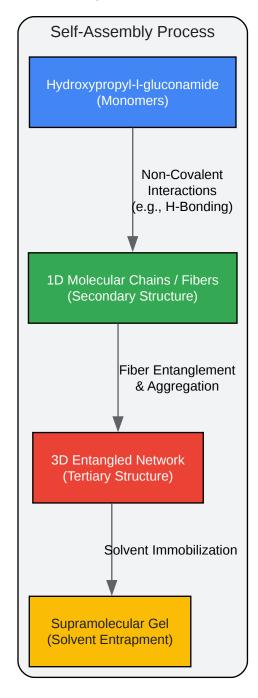


Mechanism of Supramolecular Gel Formation

The formation of a supramolecular gel is a hierarchical self-assembly process.[4] For a gel network to form, intermolecular interactions must be sufficiently strong and directional to promote one-dimensional growth into chains or fibers (primary and secondary structures).[4] These fibers then entangle and interact to form the macroscopic three-dimensional gel network (tertiary structure), which traps the solvent.[4] In the case of hydroxypropyl-l-gluconamide, hydrogen bonding is suggested to be a key interaction driving the self-aggregation process.[6]

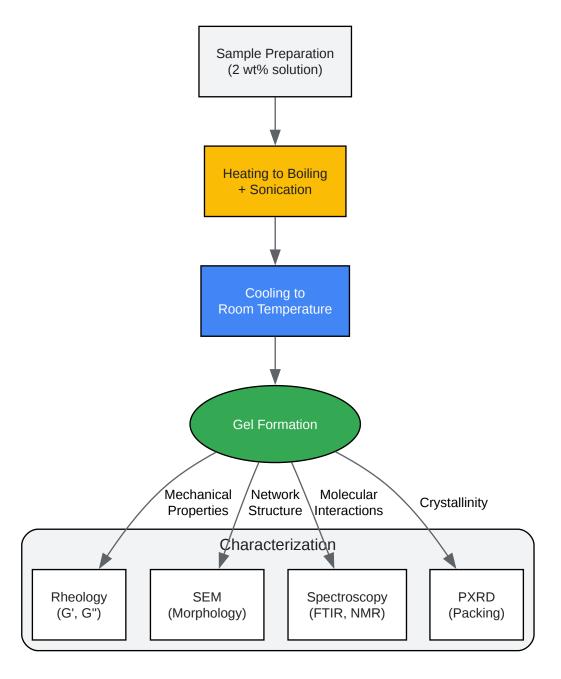


Mechanism of Supramolecular Gel Formation





Experimental Workflow for Gel Characterization



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